

Technical Support Center: Optimizing Aluminum Isopropoxide Catalysis

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Compound of Interest

Compound Name: Aluminium isopropoxide

Cat. No.: B147389

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for optimizing reactions catalyzed by aluminum isopropoxide.

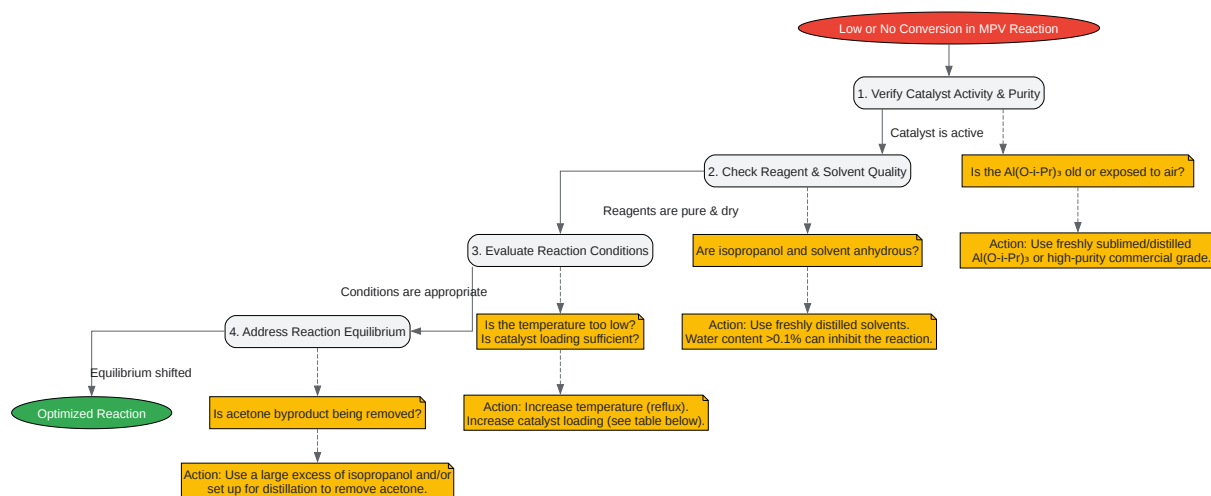
I. Troubleshooting Guides

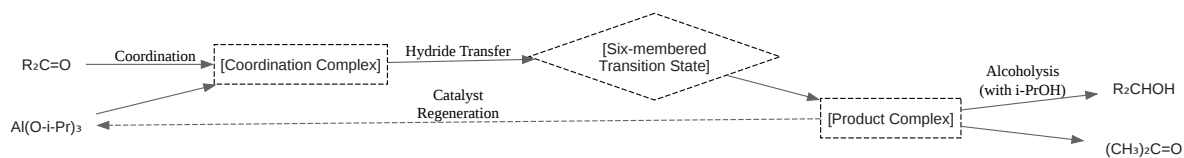
This section addresses common issues encountered during experiments using aluminum isopropoxide as a catalyst, offering step-by-step solutions to improve reaction outcomes.

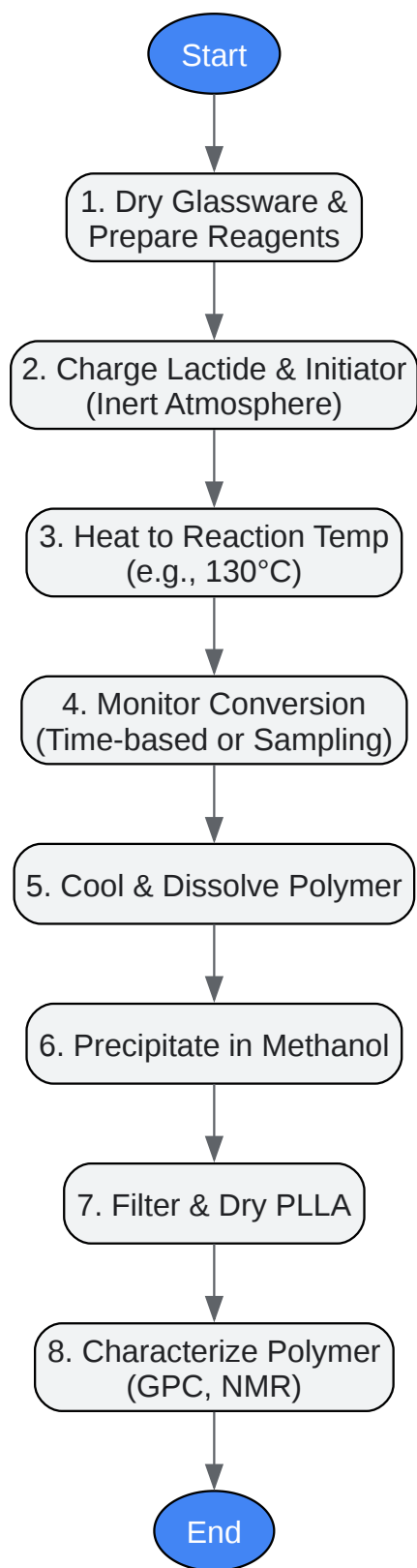
Issue: Low or No Conversion in Meerwein-Ponndorf-Verley (MPV) Reductions

The Meerwein-Ponndorf-Verley (MPV) reduction is a highly chemoselective method for reducing aldehydes and ketones to their corresponding alcohols.^{[1][2][3][4][5]} Low conversion is a frequent problem, often stemming from catalyst deactivation or suboptimal conditions.

Troubleshooting Workflow:







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References

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